

Morpholine-4-sulfonyl Chloride: A Technical Guide to Synthesis and Characterization

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Compound of Interest

Compound Name: *Morpholine-4-sulfonyl chloride*

Cat. No.: *B158431*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Morpholine-4-sulfonyl chloride, also known as 4-morpholinesulfonyl chloride, is a key intermediate and building block in organic synthesis, particularly within the field of medicinal chemistry. Its utility stems from the morpholinosulfonyl group, a common structural motif in a variety of biologically active compounds. This sulfonyl chloride serves as a versatile reagent for the introduction of the morpholinosulfonyl moiety onto amines, alcohols, and other nucleophiles, enabling the synthesis of diverse sulfonamides. This guide provides a detailed overview of its synthesis and comprehensive characterization, tailored for professionals in chemical research and drug development.

Synthesis of Morpholine-4-sulfonyl Chloride

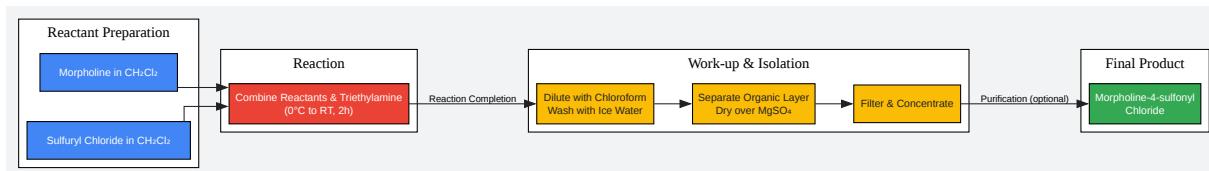
The most prevalent and straightforward synthesis of **morpholine-4-sulfonyl chloride** involves the reaction of morpholine with sulfonyl chloride. This reaction is typically performed in an inert solvent, such as dichloromethane, and often in the presence of a base to neutralize the hydrochloric acid byproduct.

Experimental Protocol

A common laboratory-scale procedure for the synthesis of **morpholine-4-sulfonyl chloride** is as follows:

- Reaction Setup: A 50 mL round-bottom flask is charged with 10.0 mL of dichloromethane (CH_2Cl_2) and cooled in an ice bath.[1][2]
- Addition of Sulfuryl Chloride: To the cooled dichloromethane, 0.300 mL of sulfuryl chloride (SO_2Cl_2) is added slowly.[1][2]
- Addition of Morpholine: In a separate vessel, 213 mg of morpholine is dissolved in 3.0 mL of dichloromethane. This solution is then slowly added to the reaction mixture while maintaining the temperature with the ice bath.[1][2]
- Addition of Base: 520 mg of triethylamine is added to the reaction mixture, which is then allowed to warm to room temperature and stirred for approximately 2 hours.[1][2]
- Work-up: Upon completion of the reaction, the mixture is diluted with 20.0 mL of chloroform and washed with 20.0 mL of ice water.[1][2]
- Isolation and Purification: The organic (chloroform) phase is separated, dried over anhydrous magnesium sulfate (MgSO_4), and filtered.[1][2] The filtrate is then concentrated under reduced pressure to yield the crude product.[1][2] Further purification can be achieved through recrystallization or column chromatography if necessary. One documented procedure reported a yield of approximately 23.3%. [1]

Synthesis Workflow



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Caption: Experimental workflow for the synthesis of **Morpholine-4-sulfonyl chloride**.

Characterization Data

Thorough characterization is essential to confirm the identity and purity of the synthesized **morpholine-4-sulfonyl chloride**. The following tables summarize its key physical and

spectroscopic properties.

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₄ H ₈ ClNO ₃ S	[3][4]
Molecular Weight	185.63 g/mol	[3][4]
Appearance	Colorless or White to Yellow Solid or Liquid	[5]
Boiling Point	~300 °C	[6]
Density	~1.53 g/cm ³	[6]
CAS Number	1828-66-6	[3][4]

Spectroscopic Data

Spectroscopic methods are crucial for the structural elucidation of **morpholine-4-sulfonyl chloride**.

Infrared (IR) Spectroscopy: Sulfonyl chlorides exhibit strong, characteristic absorption bands.[7]

Functional Group	Characteristic Absorption (cm ⁻¹)
S=O Asymmetric Stretch	1410 - 1370
S=O Symmetric Stretch	1204 - 1166

Nuclear Magnetic Resonance (NMR) Spectroscopy: While specific spectra for **morpholine-4-sulfonyl chloride** are not readily available in the provided search results, the expected chemical shifts can be inferred from the structure. The protons on the carbons adjacent to the nitrogen will be the most deshielded among the morpholine ring protons.

Mass Spectrometry (MS): The mass spectrum would be expected to show the molecular ion peak and characteristic fragmentation patterns, including an isotopic peak for the chlorine atom.[7]

Applications in Synthesis

Morpholine-4-sulfonyl chloride is a valuable reagent in organic synthesis, primarily for the formation of sulfonamides. It is used in multi-component reactions, such as in palladium-catalyzed Suzuki-Miyaura couplings to produce diverse sulfonamides.^[8] This reactivity makes it a significant tool for generating compound libraries in drug discovery programs.

Safety Information

Morpholine-4-sulfonyl chloride is classified as a corrosive substance.^[5] It causes skin irritation and serious eye irritation.^[3] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood.

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